

"2-Methyl-N-(2-phenylethyl)oxolan-3-amine" potential therapeutic applications

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Compound of Interest

Compound Name: 2-Methyl-N-(2-phenylethyl)oxolan-3-amine

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An In-depth Technical Guide to the Potential Therapeutic Applications of **2-Methyl-N-(2-phenylethyl)oxolan-3-amine**

Authored by: Your Senior Application Scientist

Executive Summary:

This document provides a comprehensive analysis of the potential therapeutic applications of the novel chemical entity, **2-Methyl-N-(2-phenylethyl)oxolan-3-amine**. As this compound is not extensively described in current scientific literature, this guide adopts a first-principles, structure-activity relationship (SAR) approach to hypothesize its pharmacological profile and outline a rigorous, multi-stage research program for its investigation. By deconstructing the molecule into its core components—the phenethylamine backbone and the substituted oxolane ring—we can infer potential biological targets and therapeutic areas. This whitepaper is intended for researchers, scientists, and drug development professionals, offering a roadmap for exploring the potential of this and similar molecules.

Introduction: A Molecule of Untapped Potential

2-Methyl-N-(2-phenylethyl)oxolan-3-amine represents a unique chemical architecture that merges the well-established neuropharmacological properties of phenethylamines with the less-explored modulatory effects of a substituted oxolane (tetrahydrofuran) moiety. The phenethylamine scaffold is the backbone for a wide array of psychoactive drugs and therapeutics, including stimulants, antidepressants, and anorectics, primarily through their interaction with monoamine neurotransmitter systems.[1][2][3] The introduction of the 2-methyl-oxolan-3-amine group presents an intriguing modification that could fine-tune the compound's selectivity, potency, and pharmacokinetic profile, potentially leading to novel therapeutic applications with improved efficacy and safety.

This guide will first dissect the structural components of **2-Methyl-N-(2-phenylethyl)oxolan-3-amine** to build a hypothesis-driven framework for its potential biological activities.

Subsequently, we will propose a comprehensive, phased experimental workflow, from in silico modeling to in vivo studies, to systematically evaluate these hypotheses.

Structural Analysis and Hypothesized Therapeutic Targets

The therapeutic potential of **2-Methyl-N-(2-phenylethyl)oxolan-3-amine** can be inferred by examining its constituent parts:

The Phenethylamine Core: A Gateway to the Central Nervous System

Phenethylamine and its derivatives are known to act as central nervous system stimulants.[1] Their primary mechanism of action involves regulating monoamine neurotransmission by binding to trace amine-associated receptor 1 (TAAR1) and inhibiting the vesicular monoamine transporter 2 (VMAT2) in monoamine neurons.[1] Many substituted phenethylamines function as releasing agents or reuptake inhibitors of norepinephrine and dopamine.[1][4] This modulation of catecholamine levels is central to the treatment of various neurological and psychiatric disorders.

- **Potential Therapeutic Applications:** Based on the phenethylamine core, **2-Methyl-N-(2-phenylethyl)oxolan-3-amine** could be investigated for:

- Attention-Deficit/Hyperactivity Disorder (ADHD): By potentially increasing dopamine and norepinephrine levels in the prefrontal cortex.
- Depression: Through the modulation of monoaminergic systems.[5]
- Neurodegenerative Diseases: Such as Parkinson's disease, where dopamine deficiency is a key pathological feature.[5]

The Oxolane (Tetrahydrofuran) Moiety: A Modulator of Physicochemical and Pharmacological Properties

The oxolane ring, a five-membered cyclic ether, is a structural feature in various biologically active compounds.[6] While 2-methyltetrahydrofuran is recognized as a "green" solvent in chemical synthesis[7][8][9], its incorporation into a drug candidate can significantly influence its properties. The oxygen atom can participate in hydrogen bonding, potentially affecting receptor binding and solubility. The methyl group at the 2-position and the amine at the 3-position introduce chirality and additional points for molecular interactions.

- Potential Contributions of the Oxolane Ring:
 - Improved Pharmacokinetics: The ring may alter the lipophilicity and metabolic stability of the molecule compared to open-chain analogues, potentially leading to a more favorable absorption, distribution, metabolism, and excretion (ADME) profile.
 - Enhanced Selectivity: The specific stereochemistry and substitution pattern of the oxolane ring could confer selectivity for specific receptor subtypes or transporter proteins, reducing off-target effects.
 - Novel Biological Activities: Heterocyclic compounds, in general, are known to possess a wide range of biological activities, including antimicrobial and anticancer properties.[10][11]

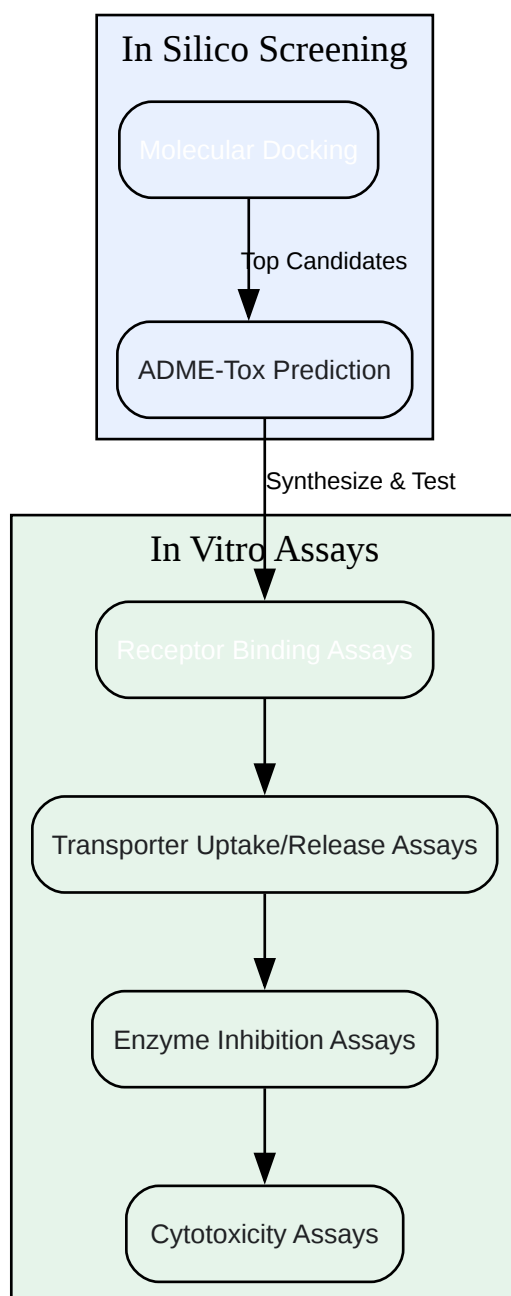
A Phased Approach to a Preclinical Research Program

To systematically investigate the therapeutic potential of **2-Methyl-N-(2-phenylethyl)oxolan-3-amine**, a multi-stage research plan is proposed.

Phase 1: In Silico and In Vitro Profiling

The initial phase focuses on computational modeling and a battery of in vitro assays to predict and confirm the primary biological targets and assess initial safety.

Experimental Workflow: Phase 1



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Caption: Phase 1 Workflow: From Computational Prediction to In Vitro Validation.

Detailed Protocols:

- Molecular Docking:
 - Construct a 3D model of **2-Methyl-N-(2-phenylethyl)oxolan-3-amine**.

- Obtain crystal structures of potential targets (e.g., dopamine transporter (DAT), norepinephrine transporter (NET), serotonin transporter (SERT), MAO-A, MAO-B) from the Protein Data Bank.
- Perform docking simulations to predict binding affinities and modes.
- Analyze interactions to identify key residues and guide future lead optimization.
- Receptor and Transporter Binding Assays:
 - Utilize commercially available kits or cell lines expressing the target receptors/transporters.
 - Perform competitive binding assays with radiolabeled ligands to determine the binding affinity (K_i) of the test compound.
 - Screen against a panel of CNS targets to assess selectivity.
- Functional Assays:
 - For transporters (DAT, NET, SERT), use synaptosomes or transfected cells to measure the inhibition of neurotransmitter reuptake or the stimulation of neurotransmitter release.
 - For enzymes (MAO-A, MAO-B), measure the inhibition of enzyme activity using a fluorescent or colorimetric substrate.
- Cytotoxicity Assays:
 - Use cell lines such as HepG2 (liver) and SH-SY5Y (neuronal) to assess general cytotoxicity.
 - Employ assays like MTT or LDH release to determine the concentration at which the compound induces cell death.

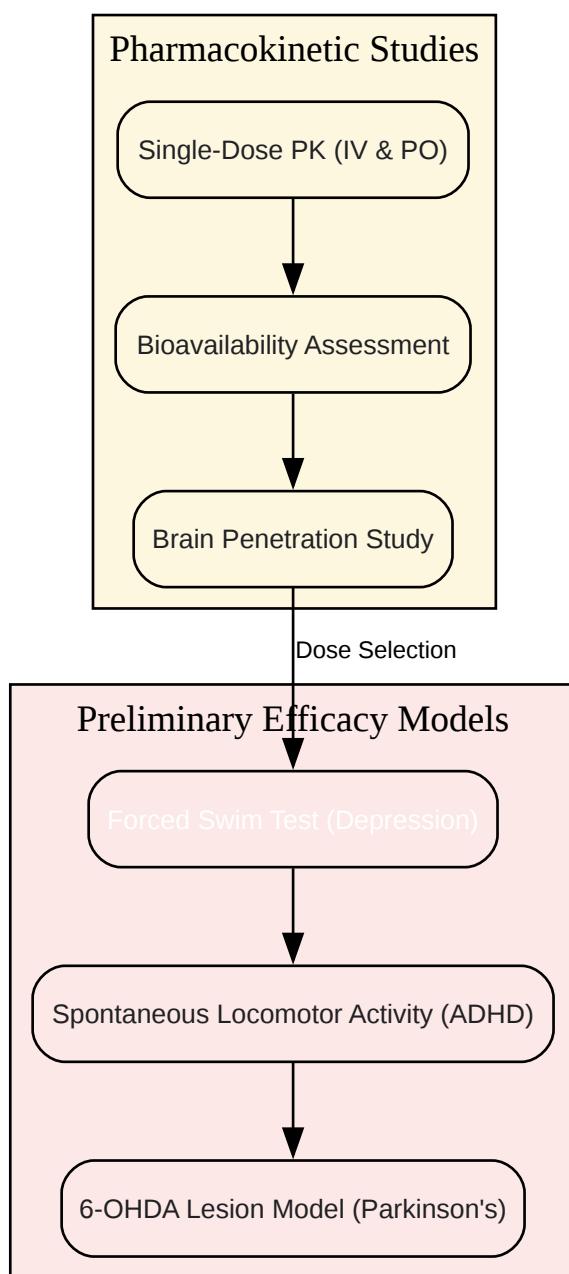
Data Summary (Hypothetical Data for Illustrative Purposes):

Assay Target	Binding Affinity (K _i , nM)	Functional Activity (IC ₅₀ /EC ₅₀ , nM)
DAT	50	120 (Reuptake Inhibition)
NET	80	250 (Reuptake Inhibition)
SERT	>1000	>1000
MAO-A	>5000	>5000
MAO-B	800	1500

Phase 2: In Vivo Pharmacokinetics and Preliminary Efficacy

Following promising in vitro results, the investigation moves to animal models to assess the compound's behavior in a living system and to gain initial insights into its therapeutic efficacy.

Experimental Workflow: Phase 2



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Caption: Phase 2 Workflow: Assessing In Vivo Behavior and Efficacy.

Detailed Protocols:

- Pharmacokinetic Studies:

- Administer a single intravenous (IV) and oral (PO) dose of the compound to rodents (e.g., Sprague-Dawley rats).
- Collect blood samples at multiple time points.
- Analyze plasma concentrations using LC-MS/MS to determine key PK parameters (half-life, clearance, volume of distribution, C_{max}, T_{max}).
- Calculate oral bioavailability.
- At the terminal time point, collect brain tissue to determine the brain-to-plasma ratio.
- Forced Swim Test (Rodent Model of Depression):
 - Acclimate animals to the testing environment.
 - Administer the test compound, a positive control (e.g., imipramine), or vehicle.
 - Place animals in a cylinder of water and record the duration of immobility over a set period.
 - A significant decrease in immobility time suggests an antidepressant-like effect.
- Spontaneous Locomotor Activity (Rodent Model for ADHD):
 - Habituate animals to an open-field arena equipped with infrared beams.
 - Administer the test compound, a positive control (e.g., methylphenidate), or vehicle.
 - Record locomotor activity (e.g., distance traveled, rearing frequency) over time.
 - Analyze the pattern of activity for stimulant or calming effects.

Future Directions and Conclusion

The successful completion of these preclinical phases would provide a strong foundation for further development of **2-Methyl-N-(2-phenylethyl)oxolan-3-amine**. Subsequent research would involve more extensive toxicology studies, formulation development, and ultimately, Investigational New Drug (IND)-enabling studies.

While the therapeutic applications of **2-Methyl-N-(2-phenylethyl)oxolan-3-amine** are currently hypothetical, its unique chemical structure provides a compelling rationale for its investigation. The fusion of a phenethylamine core with a substituted oxolane ring offers the potential for a novel pharmacological agent with a differentiated profile. The systematic research program outlined in this guide provides a clear and scientifically rigorous path to unlocking this potential.

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